Executive Summary: The "BLUF" (Bottom Line Up Front)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*D-ALANINE, N-ACETYL (15N)*
Cat. No.:	*B1580355*

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Is it Radioactive?NO. N-Acetyl-D-alanine (15N) contains Nitrogen-15, a stable isotope. It emits no ionizing radiation. DO NOT dispose of this material in radioactive waste streams. Doing so creates "mixed waste," exponentially increasing disposal costs and regulatory scrutiny.

Is it Hazardous?YES (Low Level). While not a P-listed or U-listed acute toxin (RCRA), it is a chemical irritant. It must be disposed of as Chemical Waste, not general trash or sanitary sewer (drain) waste, to comply with Best Laboratory Practices (BLP) and local environmental discharge regulations regarding biological oxygen demand (BOD) and nitrogen loading.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material against this profile to ensure no unexpected contaminants (e.g., solvents or biologicals) are present.

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Property	Specification	Operational Implication
Compound Name	N-Acetyl-D-alanine-15N	Label clearly to distinguish from L-isomer or non-labeled variants.
CAS Number	Varies by enrichment (Generic: 19436-52-3)	Use generic CAS for waste manifest if specific isotope CAS is unavailable.
Radioactivity	None (Stable Isotope)	CRITICAL: Segregate from radioactive waste.
GHS Classification	Irritant (Skin/Eye/Respiratory)	PPE (Gloves, Goggles) required during handling.
RCRA Status	Non-Regulated (unless mixed)	Dispose of as "Non-RCRA Regulated Chemical Waste."
Physical State	White Crystalline Solid	Dust generation is the primary exposure vector.

The Isotope Factor: 15N vs. 14N

As a Senior Application Scientist, I often see laboratories mishandle stable isotopes due to a lack of clear labeling.

- The "Mixed Waste" Trap: If a researcher throws a 15N vial into a radioactive waste bin (thinking "isotope = radiation"), the entire bin may need to be held for decay-in-storage or treated as mixed waste.
    - Action: Mark all disposal tags explicitly: "STABLE ISOTOPE - NON-RADIOACTIVE."
- Cost & Recovery: 15N-labeled compounds are significantly more expensive than their natural abundance counterparts.
    - Action: Before disposal, confirm with the Principal Investigator (PI) that the material is truly waste and not recoverable for mass spectrometry standards.

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Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Compound or Contaminated Solids)

Scope: Expired powder, contaminated gloves, weighing boats, and paper towels.

- Segregation:
  - Separate from Oxidizers (e.g., nitrates, perchlorates) to prevent potential exothermic reactions.
  - Separate from Biological Waste (unless the compound was used in cell culture; see Scenario C).
- Containerization:
  - Place solid waste in a clear, 6-mil polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
  - Do not use "Biohazard" (Red) bags for chemical-only waste.
- Labeling:
  - Attach a hazardous waste tag.
  - Chemical Name: "N-Acetyl-D-alanine (15N)."
  - Hazard Checkbox: "Irritant."
  - Constituents: "100%."

Scenario B: Liquid Waste (Aqueous or Solvent Solutions)[1]

Scope: Reaction mixtures, mother liquors, or stock solutions.[1]

- pH Verification:

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- N-Acetyl-D-alanine is acidic.[2][3] Check the pH of the waste stream.
- Rule: If pH < 2 or > 12.5, it is a Corrosive Hazardous Waste (D002). Neutralization (pH 5–9) is recommended only if your site permit allows elementary neutralization. Otherwise, label as corrosive.

- Solvent Compatibility:
  - Aqueous Solutions: Collect in "Aqueous Waste" carboys.
  - Organic Solvents: If dissolved in methanol/acetonitrile, collect in "Organic Solvent" carboys.
  - Warning: Do not mix with metal-bearing waste (e.g., mercury, lead) as this complicates incineration.
- Labeling:
  - List all solvents (e.g., "Water 90%, N-Acetyl-D-alanine 10%").

Scenario C: Empty Containers (The "RCRA Empty" Rule)

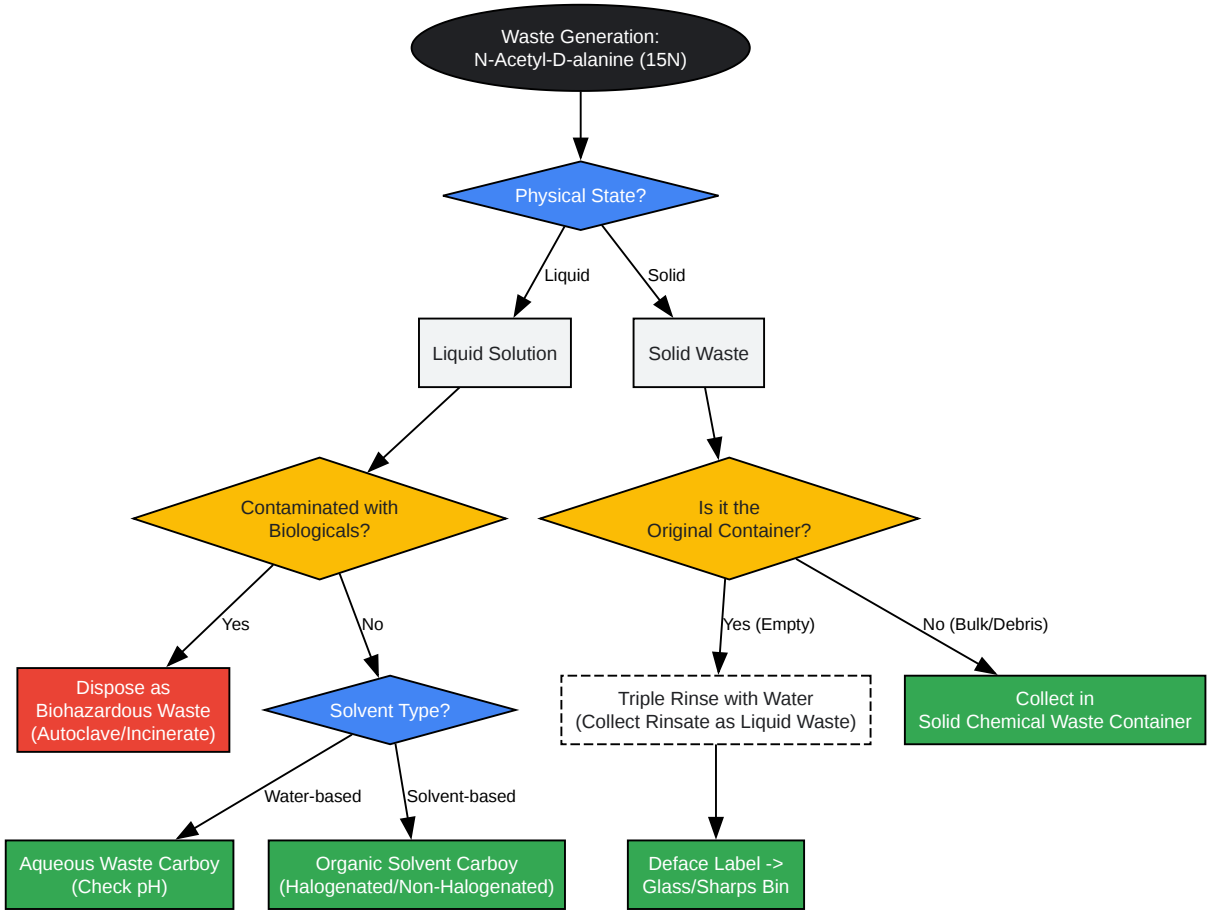
To dispose of the original glass vial in the glass trash:

- Triple Rinse: Rinse the vial three times with a solvent capable of dissolving the residue (water or ethanol).
- Collect Rinsate: Pour the rinse liquid into the appropriate Liquid Waste container (Scenario B).
- Deface Label: Cross out the chemical name and the "15N" marking.
- Disposal: Place the clean, dry vial in the "Broken Glass/Sharps" bin.

Decision Matrix: Disposal Workflow

The following diagram illustrates the decision logic for disposing of N-Acetyl-D-alanine (15N) to ensure compliance and safety.

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Figure 1: Decision matrix for segregating N-Acetyl-D-alanine (15N) waste streams based on physical state and contamination status.

Emergency Procedures

In the event of a spill during the disposal process:

- Small Spill (Solid):

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- Don PPE (Gloves, Lab Coat, Safety Glasses).
- Avoid raising dust.[4][5][6][7] Use a wet paper towel to dampen and wipe up the powder.
- Place used towels in the Solid Chemical Waste container.
- Clean area with soap and water.[6][7]

- Eye Contact:
  - Flush eyes immediately with water for 15 minutes.
  - N-Acetyl-D-alanine is an irritant; seek medical attention if redness persists.

References

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Email: info@benchchem.com

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